Proper Disposal of Rivipansel: A Guide for Laboratory Professionals

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Compound of Interest	
Compound Name:	*Rivipansel*
CAS No.:	*927881-99-0*
Cat. No.:	*B610495*

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of investigational drugs like **rivipansel** is paramount to maintaining a safe laboratory environment and preventing environmental contamination. This guide provides essential safety and logistical information, outlining the proper procedures for the disposal of **rivipansel**, consistent with safety data sheet (SDS) recommendations and general laboratory best practices.

Rivipansel Safety and Hazard Information

Rivipansel sodium is an investigational drug that was developed for sickle cell disease.[1][2] Understanding its hazard profile is the first step in safe handling and disposal.

Hazard Classification: According to its Safety Data Sheet, **rivipansel** sodium is classified as:

- Acute toxicity, Oral (Category 4)[3]
- Acute aquatic toxicity (Category 1)[3]
- Chronic aquatic toxicity (Category 1)[3]

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Key Hazard Statements:

- H302: Harmful if swallowed.
- H410: Very toxic to aquatic life with long lasting effects.

This information underscores the importance of preventing **rivipansel** from entering the environment, particularly waterways.

Quantitative Data Summary

The following table summarizes key information for **rivipansel** sodium.

Property	Information	Reference
Chemical Name	Rivipansel sodium	
Synonyms	GMI-1070; PF-06460031	
CAS Number	1189037-60-2	
Molecular Formula	C58H74N6O31S3	
Incompatible Materials	Strong acids/alkalis, strong oxidizing/reducing agents	

Personal Protective Equipment (PPE) and Handling

Proper handling is crucial to minimize exposure and prevent accidental release.

Recommended PPE:

- Protective gloves
- Safety glasses
- Laboratory coat

Handling Precautions:

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- Avoid inhalation, contact with eyes and skin.
- Avoid dust and aerosol formation.
- Use only in areas with appropriate exhaust ventilation.
- Do not eat, drink, or smoke when using this product.
- Wash skin thoroughly after handling.

Step-by-Step Disposal Protocol

The primary directive for the disposal of **rivipansel** is to avoid release to the environment and to dispose of contents/container to an approved waste disposal plant. The following protocol provides a detailed, step-by-step guide for laboratory personnel.

Experimental Protocol: Disposal of **Rivipansel** Waste

- Segregation of Waste:
  - All materials contaminated with **rivipansel**, including unused product, solutions, contaminated labware (e.g., vials, pipette tips), and personal protective equipment (PPE), must be segregated as hazardous chemical waste.
  - Do not mix **rivipansel** waste with other waste streams unless compatibility has been confirmed.
- Waste Collection and Labeling:
  - Collect all **rivipansel** waste in a designated, leak-proof, and clearly labeled hazardous waste container.
  - The label should include:
    - The words "Hazardous Waste"
    - The full chemical name: "**Rivipansel**"

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    - The primary hazards (e.g., "Toxic," "Hazardous to the Aquatic Environment")
    - The date accumulation started.
  - Keep the waste container securely closed except when adding waste.
- Decontamination of Labware and Surfaces:
  - For reusable labware, a thorough decontamination procedure is necessary.
  - The first rinse of any container that held **rivipansel** must be collected and disposed of as hazardous waste.
  - Subsequent rinses with a suitable solvent (e.g., water, if appropriate for the formulation) should also be collected as hazardous waste.
  - Wipe down any surfaces that may have come into contact with **rivipansel** with an appropriate cleaning agent, and dispose of the cleaning materials as hazardous waste.
- Disposal of Empty Containers:
  - Thoroughly empty all contents from the original **rivipansel** container.
  - The first rinse of the empty container with a suitable solvent must be collected as hazardous waste.
  - After thorough rinsing, deface or remove the original label to prevent misuse.
  - Dispose of the rinsed and dried container in accordance with institutional and local regulations for chemical containers.
- Final Disposal:
  - Arrange for the collection of the hazardous waste container by your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.

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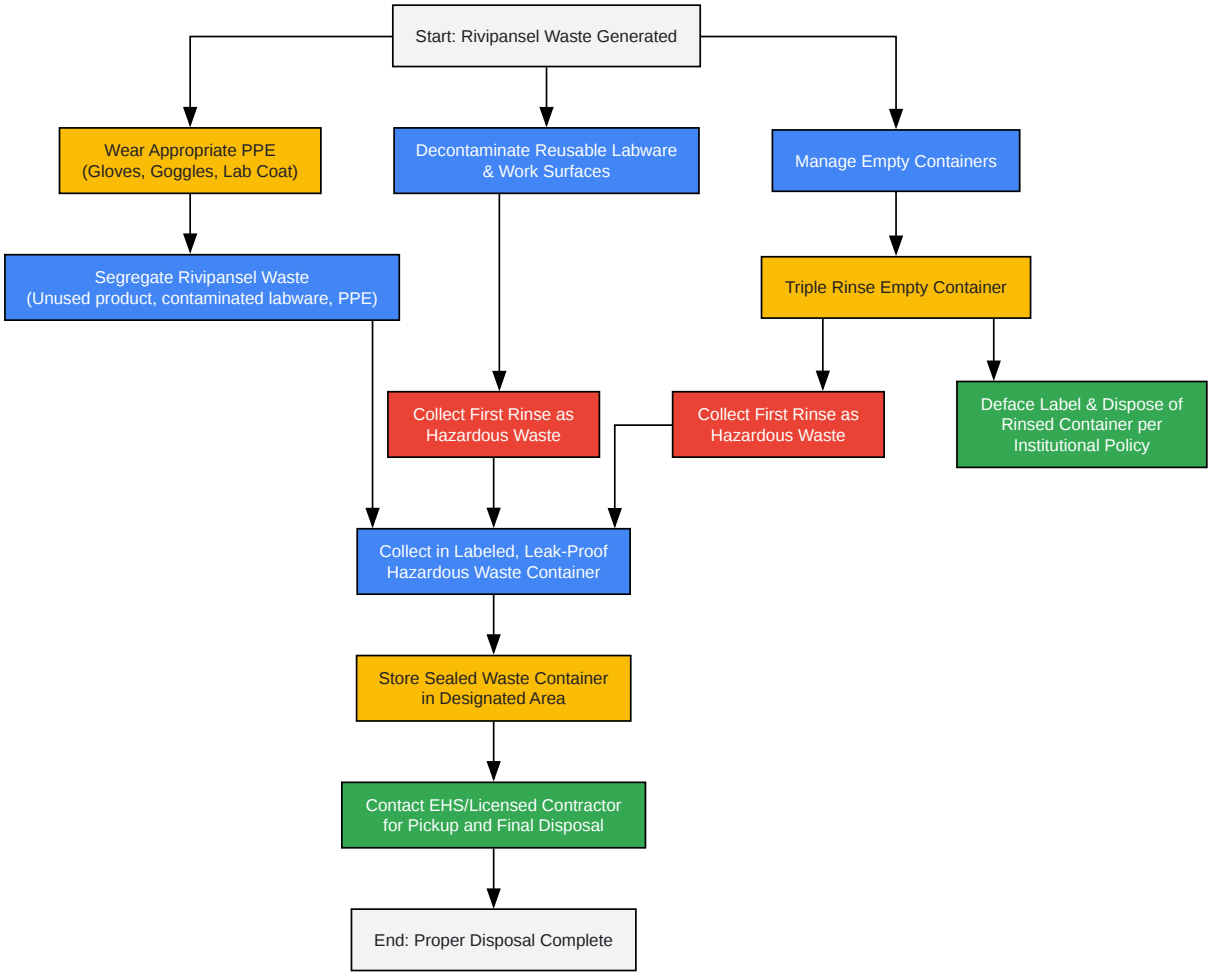
- Follow all institutional, local, state, and federal regulations for the disposal of hazardous chemical waste.

Rivipansel Disposal Workflow



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Caption: Workflow for the safe disposal of **rivipansel** waste in a laboratory setting.

Disclaimer: This information is intended as a guide and should be supplemented by your institution's specific safety and disposal protocols. Always consult the Safety Data Sheet and your Environmental Health and Safety office for guidance.

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